

Solubility Profile of Imidazole-4-carboxaldehyde in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Imidazole-4-carboxaldehyde*

Cat. No.: *B113399*

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Abstract

Imidazole-4-carboxaldehyde is a pivotal heterocyclic building block in medicinal chemistry and drug development, notably as a precursor in the synthesis of inhibitors for enzymes like C17,20-lyase, a key target in prostate cancer therapy.[1] Understanding its solubility in various organic solvents is critical for reaction optimization, purification, formulation, and overall process development. This technical guide provides a comprehensive overview of the solubility of **Imidazole-4-carboxaldehyde**, outlines a general experimental protocol for its determination, and presents relevant workflows and biological pathways to contextualize its application.

Physicochemical Properties

Before delving into solubility, a summary of the key physicochemical properties of **Imidazole-4-carboxaldehyde** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₄ H ₄ N ₂ O	[2]
Molecular Weight	96.09 g/mol	[2]
Melting Point	173-174 °C	[3]
Appearance	White to light yellow powder	[3]
pKa	Not available	
LogP	-0.1 (Predicted)	[3]

Solubility Data

Quantitative solubility data for **Imidazole-4-carboxaldehyde** in a wide range of organic solvents is not readily available in published literature. However, qualitative assessments consistently report its solubility in polar protic and polar aprotic solvents.

Table 2: Qualitative Solubility of **Imidazole-4-carboxaldehyde**

Solvent	Qualitative Solubility	Reference(s)
Dimethyl Sulfoxide (DMSO)	Soluble	[4]
Methanol	Soluble	[4]

To provide a broader context, Table 3 presents solubility data for the parent compound, Imidazole, in various organic solvents. While not a direct substitute, this data offers insights into the potential solubility behavior of its carboxaldehyde derivative, keeping in mind that the aldehyde group will influence polarity and intermolecular interactions.

Table 3: Quantitative Solubility of Imidazole in Various Solvents

Solvent	Temperature (°C)	Solubility (g/100g)	Reference
Water	20	241	[5]
Ethanol	-	Very Soluble	[5]
Diethyl Ether	-	Soluble	[5]
Acetone	-	Soluble	[5]
Pyridine	-	Soluble	[5]
Benzene	-	Slightly Soluble	[5]

Experimental Protocol for Solubility Determination

The following is a general, standardized protocol for determining the solubility of a solid organic compound like **Imidazole-4-carboxaldehyde** in an organic solvent. This method is based on the principle of reaching equilibrium saturation.

Materials and Equipment

- **Imidazole-4-carboxaldehyde** (solid)
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature shaker or magnetic stirrer with temperature control
- Syringe filters (0.45 μ m)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

Procedure

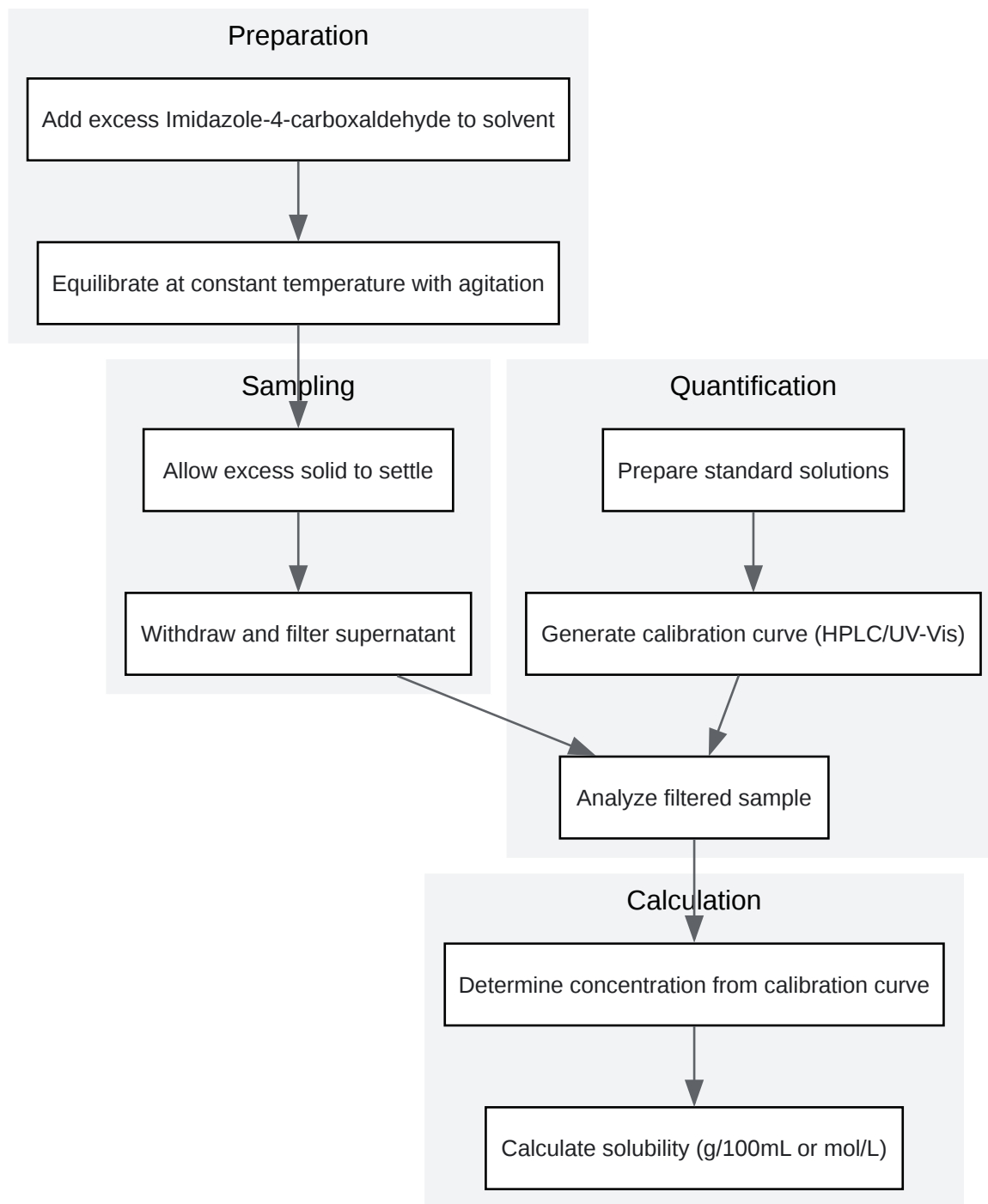
- Preparation of Saturated Solutions:
 - Add an excess amount of **Imidazole-4-carboxaldehyde** to a series of vials, each containing a known volume of a specific organic solvent.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or on a magnetic stirrer set to a specific temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
 - Filter the collected supernatant through a 0.45 µm syringe filter into a clean, pre-weighed vial to remove any undissolved solid.
- Quantification:
 - Gravimetric Method: Evaporate the solvent from the filtered solution under reduced pressure or in a fume hood and weigh the remaining solid.
 - Chromatographic/Spectroscopic Method:
 - Prepare a series of standard solutions of **Imidazole-4-carboxaldehyde** of known concentrations in the respective solvent.
 - Generate a calibration curve by analyzing the standard solutions using HPLC or a UV-Vis spectrophotometer.

- Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.
- Analyze the diluted sample and determine its concentration from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility in g/100 mL or mol/L using the determined mass or concentration and the initial volume of the solvent.

Visualizations

Experimental Workflow: Solubility Determination

Workflow for Solubility Determination

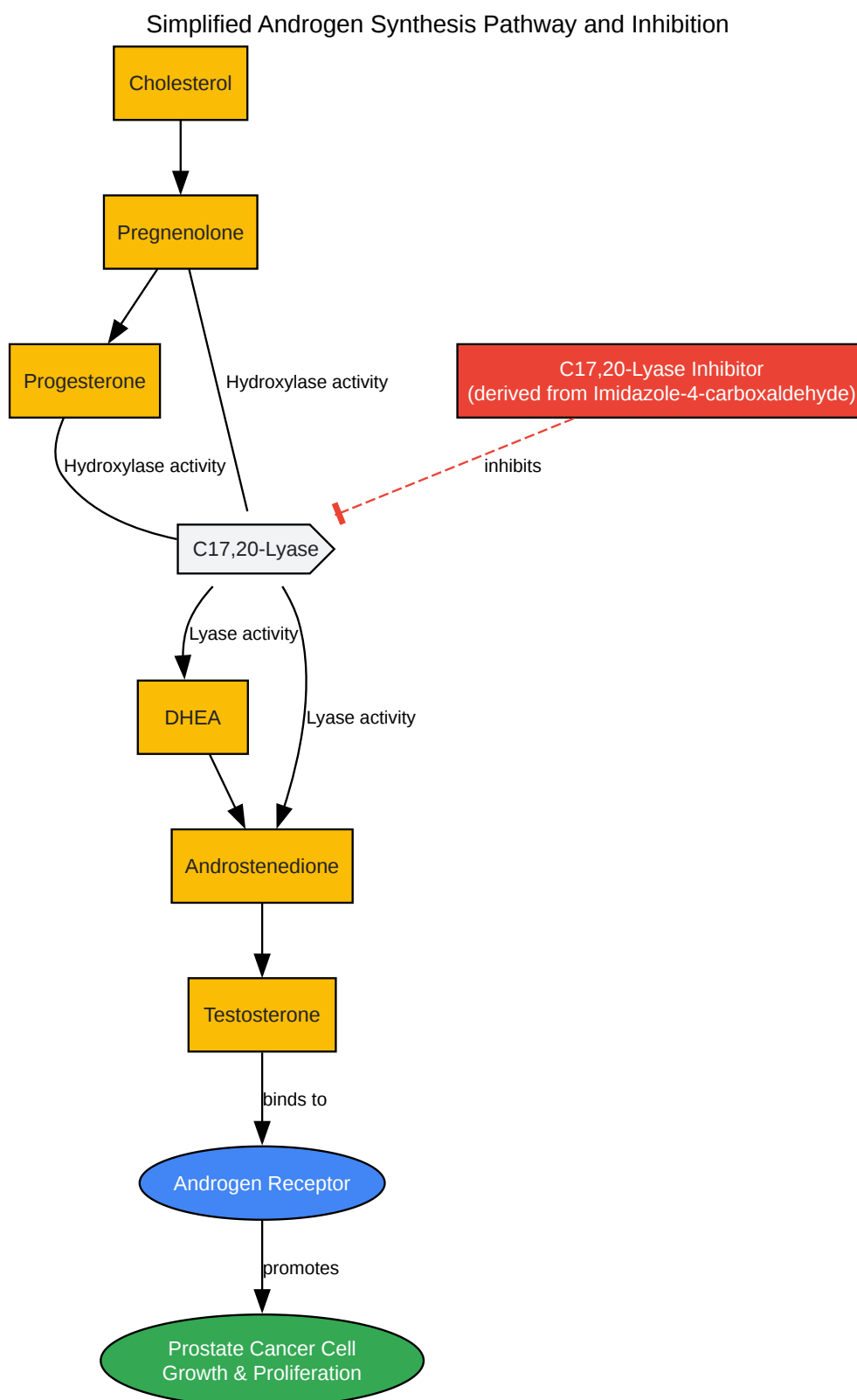


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Caption: A generalized workflow for the experimental determination of solubility.

Signaling Pathway: Inhibition of Androgen Synthesis

Imidazole-4-carboxaldehyde is a precursor for inhibitors of C17,20-lyase, an enzyme critical for androgen biosynthesis.^[1] Androgens, such as testosterone, are key drivers of prostate cancer cell growth and proliferation. By inhibiting C17,20-lyase, the production of androgens is reduced, thereby impeding the signaling cascade that promotes tumor growth.



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Caption: Inhibition of androgen synthesis by targeting C17,20-lyase.

Conclusion

While quantitative solubility data for **Imidazole-4-carboxaldehyde** in a broad range of organic solvents remains a gap in the literature, its qualitative solubility in polar solvents like DMSO and methanol is well-established. The provided experimental protocol offers a robust framework for researchers to determine precise solubility values tailored to their specific needs. The significance of **Imidazole-4-carboxaldehyde** in the development of targeted cancer therapies, particularly through the inhibition of androgen synthesis, underscores the importance of understanding its fundamental physicochemical properties, including solubility. Further research to quantify its solubility in a wider array of pharmaceutically and synthetically relevant solvents would be highly beneficial to the scientific community.

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References

- 1. Imidazole-4-Carboxaldehyde from China manufacturer - MSN Chemical [msnchem.com]
- 2. Imidazole-4-carboxaldehyde | C₄H₄N₂O | CID 76428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. Imidazole-4-carboxaldehyde, 97% 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.at]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Solubility Profile of Imidazole-4-carboxaldehyde in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113399#solubility-of-imidazole-4-carboxaldehyde-in-organic-solvents]

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